

Isobutyl cinnamate solubility issues in different solvents

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Compound of Interest

Compound Name: *Isobutyl cinnamate*

Cat. No.: *B085938*

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Technical Support Center: Isobutyl Cinnamate Solubility

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **isobutyl cinnamate** in various solvents. Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to address common challenges encountered during your research.

Solubility Data Summary

The solubility of **isobutyl cinnamate** can vary significantly depending on the solvent system employed. Below is a summary of available quantitative and qualitative solubility data. For solvents where precise quantitative data is not publicly available, experimental determination is recommended.

Solvent	Solubility	Temperature (°C)	Notes
Water	25.75 mg/L	25	Practically insoluble. [1] [2]
Ethanol	Miscible	Not Specified	Soluble in all proportions. [3]
Methanol	Soluble	Not Specified	Qualitative data suggests good solubility. Quantitative data not available.
Acetone	Soluble	Not Specified	Qualitative data suggests good solubility. Quantitative data not available.
Dimethyl Sulfoxide (DMSO)	Soluble	Not Specified	A stock solution of a similar compound has been prepared at 40 mg/mL, suggesting solubility is at least this high. [4]
Ether	Readily Soluble	Not Specified	Qualitative data indicates high solubility. [5] [6]
Chloroform	Miscible	Not Specified	Soluble in all proportions. [6]
Fixed Oils	Soluble	Not Specified	Generally soluble in various fixed oils. [2] [3]

Experimental Protocol: Determination of Isobutyl Cinnamate Solubility

For solvents where quantitative solubility data is unavailable or for specific buffer systems, the following modified shake-flask method is recommended for experimental determination.

Objective: To determine the equilibrium solubility of **isobutyl cinnamate** in a chosen solvent.

Materials:

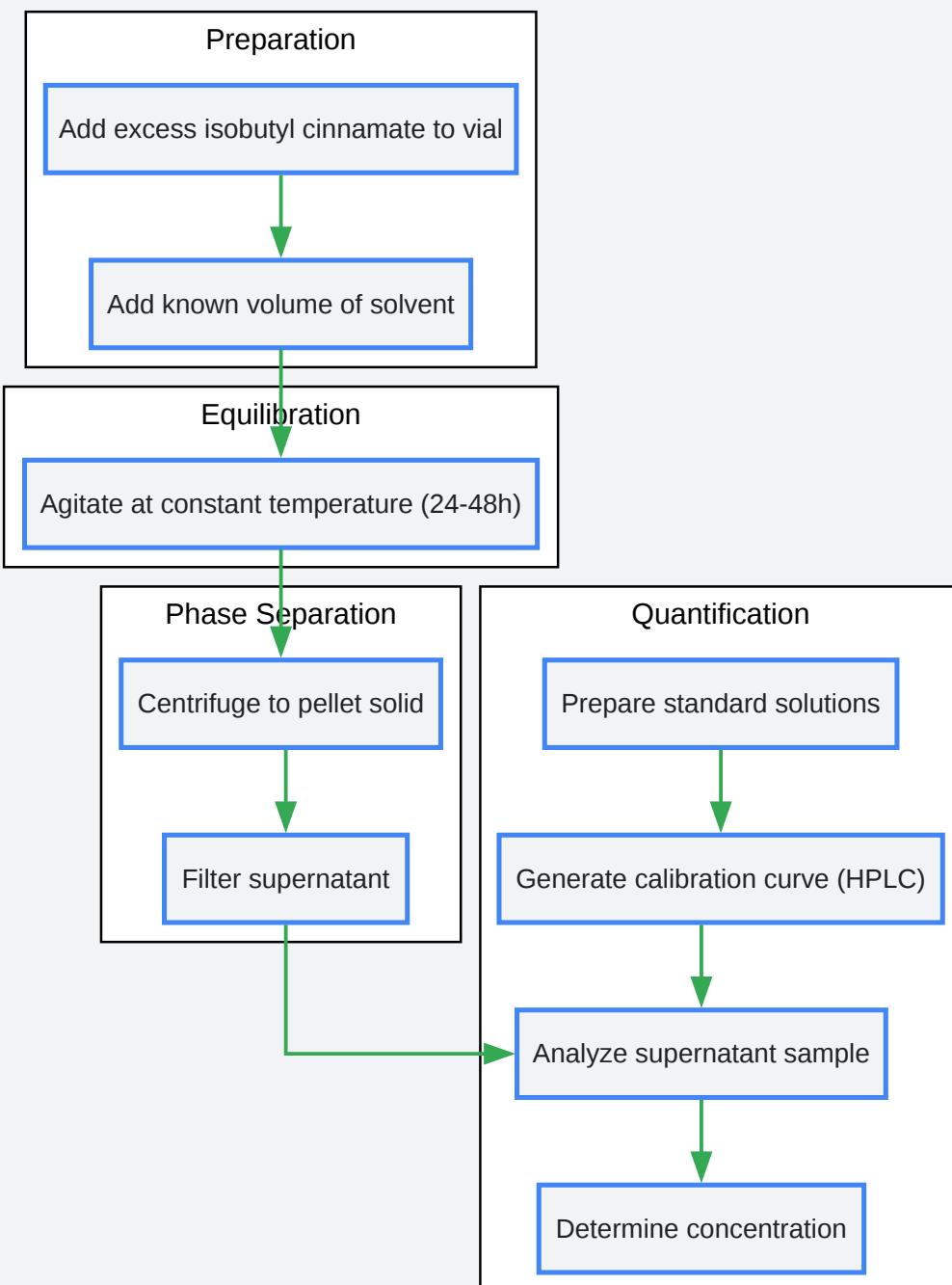
- **Isobutyl Cinnamate** (high purity)
- Solvent of interest (e.g., methanol, acetone, DMSO, specific buffer)
- Analytical balance
- Glass vials with screw caps
- Vortex mixer
- Orbital shaker or rotator in a temperature-controlled environment
- Centrifuge
- Syringe filters (chemically inert, e.g., PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV) or other quantitative analytical instrumentation.

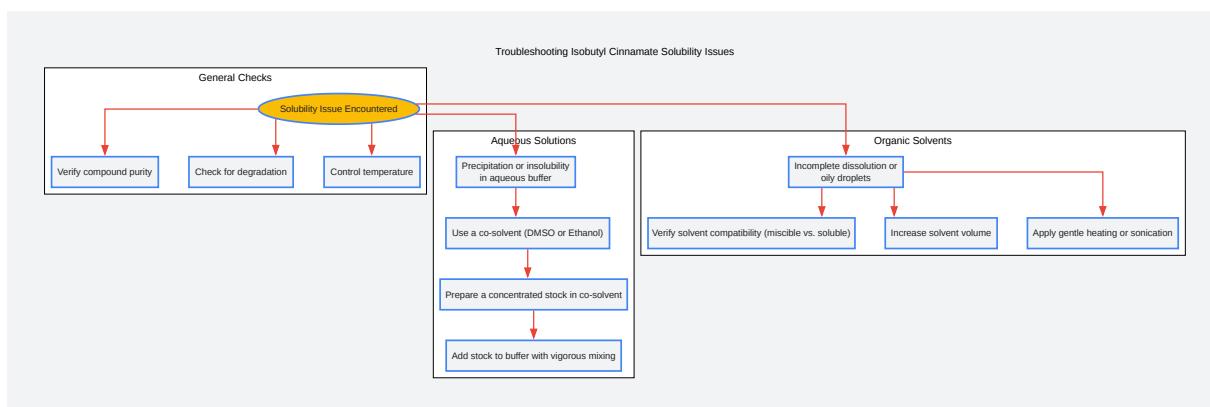
Methodology:

- Preparation of a Saturated Solution:
 - Add an excess amount of **isobutyl cinnamate** to a glass vial. The exact amount will depend on the expected solubility; start with a significant excess to ensure undissolved solid remains.
 - Add a known volume of the selected solvent to the vial.
 - Securely cap the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vial in an orbital shaker or rotator set to a constant temperature (e.g., 25°C or 37°C).

- Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium between the dissolved and undissolved compound is reached.
- Phase Separation:
 - After equilibration, visually confirm the presence of undissolved **isobutyl cinnamate** at the bottom of the vial.
 - Centrifuge the vial at a high speed to pellet the undissolved solid.
 - Carefully aspirate the supernatant, ensuring no solid particles are disturbed. For added certainty, filter the supernatant through a chemically inert syringe filter (e.g., 0.22 µm PTFE).
- Quantification:
 - Prepare a series of standard solutions of **isobutyl cinnamate** in the chosen solvent at known concentrations.
 - Generate a calibration curve by analyzing the standard solutions using a validated analytical method, such as HPLC-UV.
 - Analyze the filtered supernatant from the saturated solution under the same analytical conditions.
 - Determine the concentration of **isobutyl cinnamate** in the supernatant by interpolating from the calibration curve. This concentration represents the equilibrium solubility.
- Reporting:
 - Report the solubility in standard units such as mg/mL or mol/L at the specified temperature.

Experimental Workflow for Solubility Determination





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